

An In-depth Technical Guide to the Molecular Properties of Capsorubin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Capsorubin**

Cat. No.: **B7823147**

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This guide provides a focused overview of the fundamental molecular characteristics of **Capsorubin**, a xanthophyll carotenoid of significant interest in various scientific fields, including food science, pharmacology, and antioxidant research.

Quantitative Molecular Data

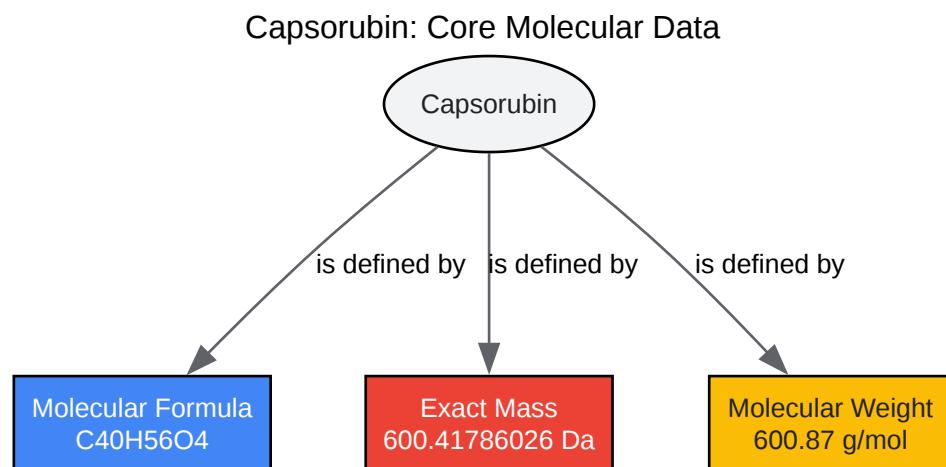
Capsorubin is a natural red pigment predominantly found in paprika and red bell peppers (*Capsicum annuum*).^{[1][2]} Its distinct chemical structure contributes to its vibrant color and biological activities. The key quantitative molecular identifiers for **Capsorubin** are summarized below.

Property	Value	Source
Molecular Formula	C ₄₀ H ₅₆ O ₄	[3][4][5][6][7][8]
Exact Mass	600.41786026 Da	[8]
Molecular Weight	600.87 g/mol	[3][6][7]

Chemical Structure and Identification

Capsorubin's molecular structure is characterized by a long conjugated polyene chain with two cyclopentane rings at its ends, each containing a hydroxyl and a ketone group. This structure is

responsible for its potent antioxidant properties.



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Caption: Core molecular identifiers for **Capsorubin**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Properties of Capsorubin]. BenchChem, [2025]. [Online PDF]. Available at:

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